

# An In-depth Technical Guide to 3-Sulfopropyl Acrylate Potassium Salt

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## Compound of Interest

Compound Name: 3-Sulfopropyl acrylate

Cat. No.: B12805799

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-Sulfopropyl acrylate** potassium salt (SPAK) is a functional monomer utilized in the synthesis of a variety of polymers. Its unique chemical structure, incorporating both a polymerizable acrylate group and a hydrophilic sulfonate group, imparts desirable properties to the resulting polymers, such as water solubility, ionic conductivity, and biocompatibility. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a particular focus on its relevance in biomedical and drug development research. The Chemical Abstracts Service (CAS) number for **3-Sulfopropyl acrylate** potassium salt is 31098-20-1.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup><sup>[5]</sup>

## Chemical and Physical Properties

**3-Sulfopropyl acrylate** potassium salt is a white to yellowish crystalline powder.<sup>[1]</sup><sup>[2]</sup> It is soluble in water, a property that is central to many of its applications.<sup>[2]</sup> Key quantitative data for this compound are summarized in the table below.

Property	Value	References
CAS Number	31098-20-1	[1][2][3][4][5]
Molecular Formula	C6H9KO5S	[2][5][6]
Molecular Weight	232.29 g/mol	[2][6]
Purity	>98.0% (T)	[3][6]
Melting Point	302 °C (decomposes)	[2][5]
Appearance	White to Almost White Powder to Crystal	[2][6]
Water Solubility	Soluble	[2]

Synonyms:

- Potassium 3-(Acryloyloxy)propane-1-sulfonate[2][3][6]
- Acrylic Acid 3-Sulfopropyl Ester Potassium Salt[2][3][6]
- 3-SPA Potassium salt[2][3][5][6]

## Synthesis and Polymerization

**3-Sulfopropyl acrylate** potassium salt serves as a monomer in various polymerization reactions to produce functional polymers. The synthesis of polymers incorporating this monomer can be achieved through different techniques, including free-radical polymerization and controlled radical polymerization methods like Reversible Addition-Fragmentation chain Transfer (RAFT) polymerization and Atom Transfer Radical Polymerization (ATRP).

## Experimental Protocol: Synthesis of Poly(3-sulfopropyl acrylate potassium)-based Hydrogels

This protocol describes the synthesis of a hydrogel using **3-sulfopropyl acrylate** potassium salt via free-radical polymerization, a common method for producing materials for biomedical applications.[7]

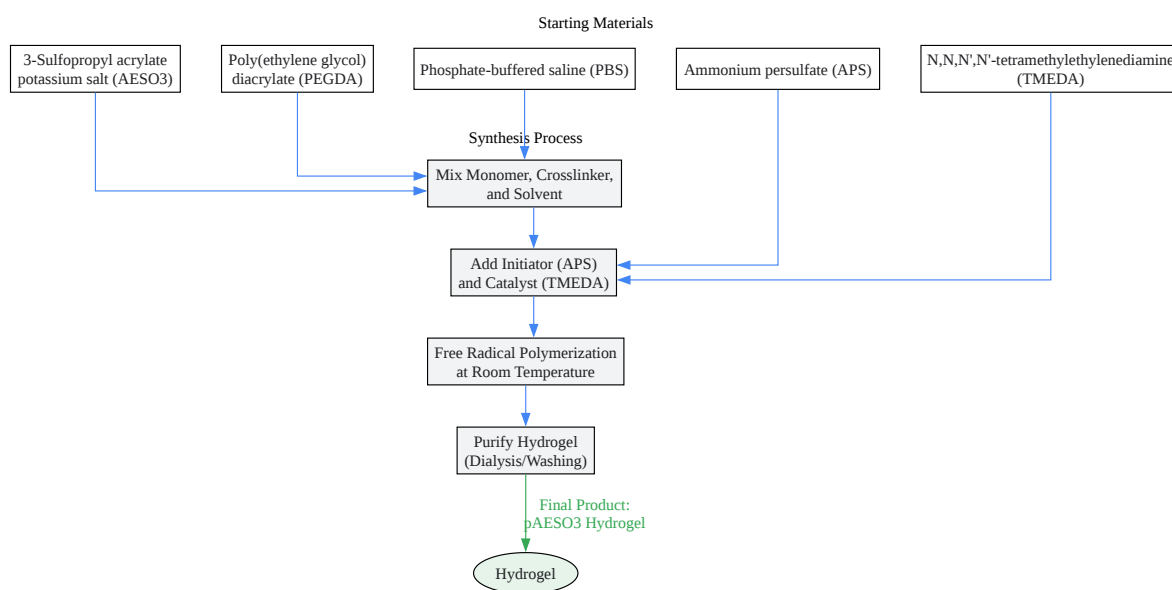
#### Materials:

- **3-Sulfopropyl acrylate** potassium salt (AESO3)[[7](#)]
- Poly(ethylene glycol) diacrylate (PEGDA) as a crosslinker[[7](#)]
- Ammonium persulfate (APS) as an initiator[[7](#)]
- N,N,N',N'-tetramethylethylenediamine (TMEDA) as a catalyst[[7](#)]
- Phosphate-buffered saline (PBS)[[8](#)]

#### Procedure:

- Prepare a solution of **3-sulfopropyl acrylate** potassium salt in PBS.
- Add the crosslinker, PEGDA, to the monomer solution and mix thoroughly.
- Initiate the polymerization by adding the initiator, APS, and the catalyst, TMEDA, to the mixture.
- Allow the polymerization to proceed at room temperature until a hydrogel is formed.[[8](#)]
- The resulting hydrogel can then be purified by dialysis or washing to remove any unreacted monomers and initiators.

The following diagram illustrates the workflow for the synthesis of these hydrogels.



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Caption: Workflow for the synthesis of poly(**3-sulfopropyl acrylate** potassium)-based hydrogels.

## Applications in Research and Drug Development

The unique properties of polymers derived from **3-sulfopropyl acrylate** potassium salt make them valuable in a range of applications, particularly in the biomedical field.

- **Hydrogels for Drug Delivery:** Hydrogels synthesized from this monomer exhibit high water content and biocompatibility, making them suitable as matrices for the controlled release of therapeutic agents.<sup>[1][9]</sup> The sulfonate groups can also participate in ion exchange mechanisms for drug loading and release.<sup>[7]</sup>
- **Biomedical Materials:** These hydrogels have shown good mechanical resilience, high compressibility, and support for cell adhesion, indicating their potential for use in tissue engineering and as coatings for medical devices.<sup>[7][9][10]</sup>
- **Polymer Coatings:** The introduction of sulfonate groups into polymer chains can enhance properties such as hydrophilicity and ionic conductivity, which is beneficial for creating antistatic films and coatings for electronics.<sup>[11]</sup>
- **Water Treatment:** Polymers containing **3-sulfopropyl acrylate** potassium salt can be used in water treatment processes due to their ion-exchange capabilities.<sup>[12]</sup>

## Safety and Handling

**3-Sulfopropyl acrylate** potassium salt is considered a hazardous substance.<sup>[13]</sup> It can cause skin, eye, and respiratory irritation.<sup>[13][14]</sup> Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this chemical.<sup>[14]</sup> It is a combustible solid but does not propagate flame easily.<sup>[13]</sup>

Hazard Classifications	GHS Hazard Statements	Precautionary Statements
Eye Irrit. 2, Skin Irrit. 2, STOT SE 3	H315, H319, H335	P261, P264, P271, P280, P302+P352, P305+P351+P338

## Conclusion

**3-Sulfopropyl acrylate** potassium salt is a versatile monomer that enables the synthesis of functional polymers with a wide range of applications. Its well-defined chemical properties, coupled with various polymerization techniques, allow for the creation of materials with tailored

characteristics for use in drug delivery, tissue engineering, and other advanced applications. The information provided in this guide serves as a valuable resource for researchers and scientists working in these fields.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Sulfopropyl Acrylate Potassium Salt]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12805799#3-sulfopropyl-acrylate-potassium-salt-cas-number>]

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